

# Application Notes and Protocols for PNU 142300 Reference Standard in Analytical Testing

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PNU 142300

CAS No.: 368891-69-4

Cat. No.: B610150

[Get Quote](#)

## Introduction

**PNU 142300** is one of the two primary metabolites of the oxazolidinone antibiotic, linezolid.[1][2][3] Linezolid undergoes oxidation of its morpholine ring to form **PNU 142300** (an aminoethoxyacetic acid derivative) and PNU 142586.[1][2][3][4][5] While **PNU 142300** is microbiologically inactive, its accumulation, particularly in patients with renal impairment, is of significant clinical interest due to a potential association with linezolid-induced hematologic adverse events, such as myelosuppression and thrombocytopenia.[1][6][7] Therefore, accurate and robust analytical methods for the quantification of **PNU 142300** in biological matrices are essential for therapeutic drug monitoring (TDM), pharmacokinetic/pharmacodynamic (PK/PD) analyses, and toxicological studies.[3][8][9][10]

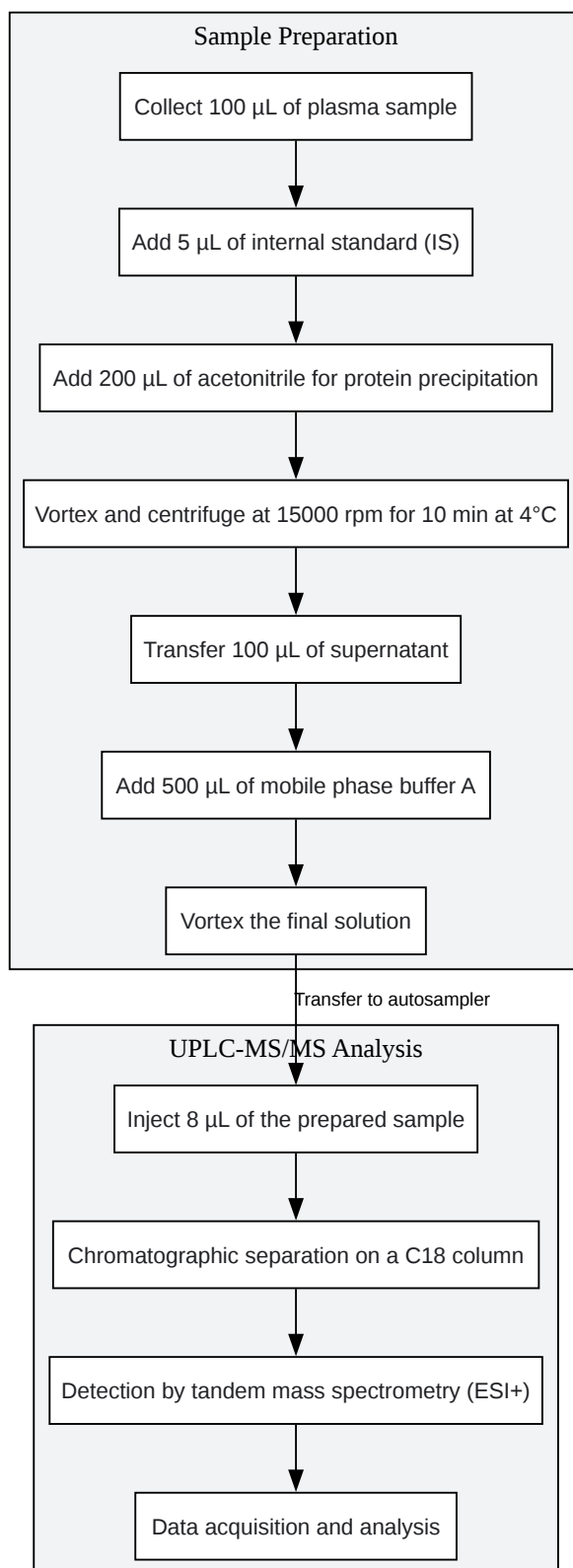
These application notes provide detailed protocols for the analysis of **PNU 142300** using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) and High-Performance Liquid Chromatography (HPLC), which are commonly employed techniques for its quantification in human plasma and serum.[6][7][8][11]

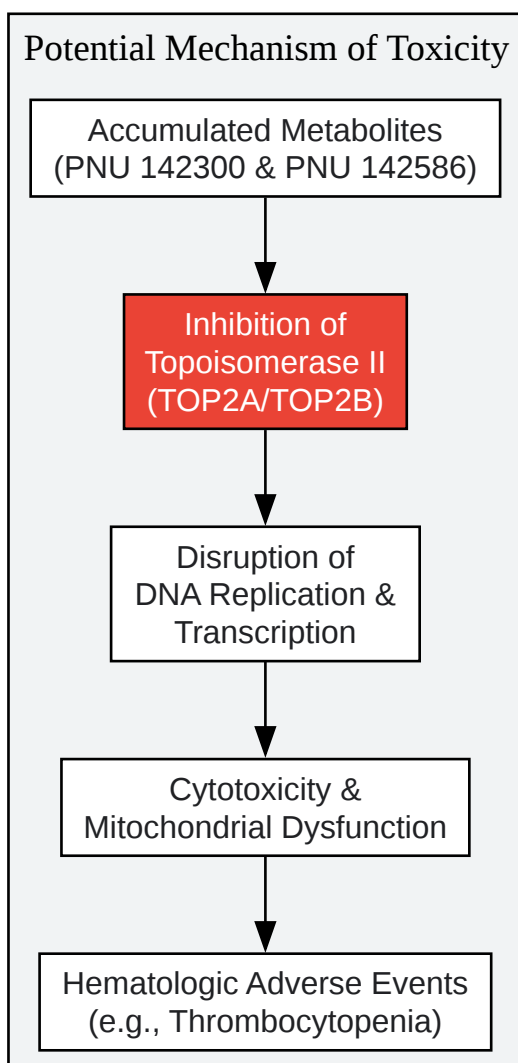
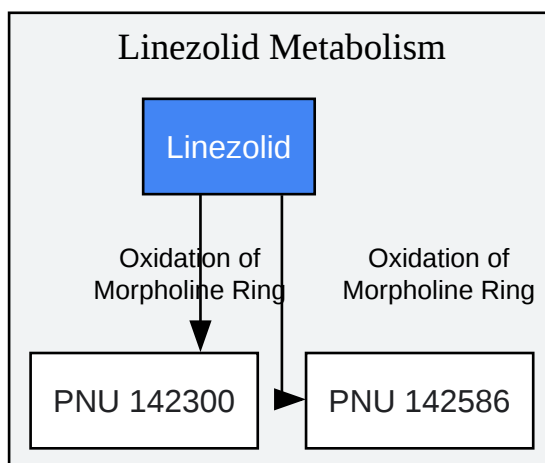
## Analytical Methods and Experimental Protocols

## Quantification of PNU 142300 in Human Serum/Plasma by UPLC-MS/MS

This protocol describes a sensitive and rapid method for the simultaneous determination of **PNU 142300** and its parent drug, linezolid, in human serum or plasma.

Experimental Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Deciphering linezolid-induced hematologic toxicity: Targeting TOP2A and TOP2B via its primary metabolite PNU142586 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [journals.asm.org](https://journals.asm.org) [[journals.asm.org](https://journals.asm.org)]
- 3. A Unified Approach to Synthesizing Four Linezolid Metabolites That May Cause Thrombocytopenia | MDPI [[mdpi.com](https://mdpi.com)]
- 4. Linezolid - Molecule of the Month - August 2005 [[chm.bris.ac.uk](https://chm.bris.ac.uk)]
- 5. [accessdata.fda.gov](https://accessdata.fda.gov) [[accessdata.fda.gov](https://accessdata.fda.gov)]
- 6. A Novel UPLC-MS/MS Assay for the Measurement of Linezolid and its Metabolite PNU-142300 in Human Serum and its Application to Patients With Renal Insufficiency - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Development of a sensitive LC-MS/MS method for quantification of linezolid and its primary metabolites in human serum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [jstage.jst.go.jp](https://jstage.jst.go.jp) [[jstage.jst.go.jp](https://jstage.jst.go.jp)]
- 9. Measurement of Linezolid and Its Metabolites PNU-142300 and PNU-142586 in Human Plasma Using Ultra-Performance Liquid Chromatography Method - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. Evaluating the Impact of Linezolid Metabolites: PNU-142300 and PNU-142586 on the Development of Linezolid-Induced Thrombocytopenia in Adult Patients - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. An HPLC Method for Simultaneous Determination of Concentrations of Linezolid and its Metabolites PNU-142300 and PNU-142586 in Human Plasma [[journal11.magtechjournal.com](https://journal11.magtechjournal.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for PNU 142300 Reference Standard in Analytical Testing]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610150/docs#application-notes-and-protocols-for-pnu-142300-reference-standard-in-analytical-testing>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)